

Species differences adipate ester metabolism

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Compound Focus: Dicyclohexyl adipate

CAS No.: 849-99-0

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Comparison of Skin Esterase Activity

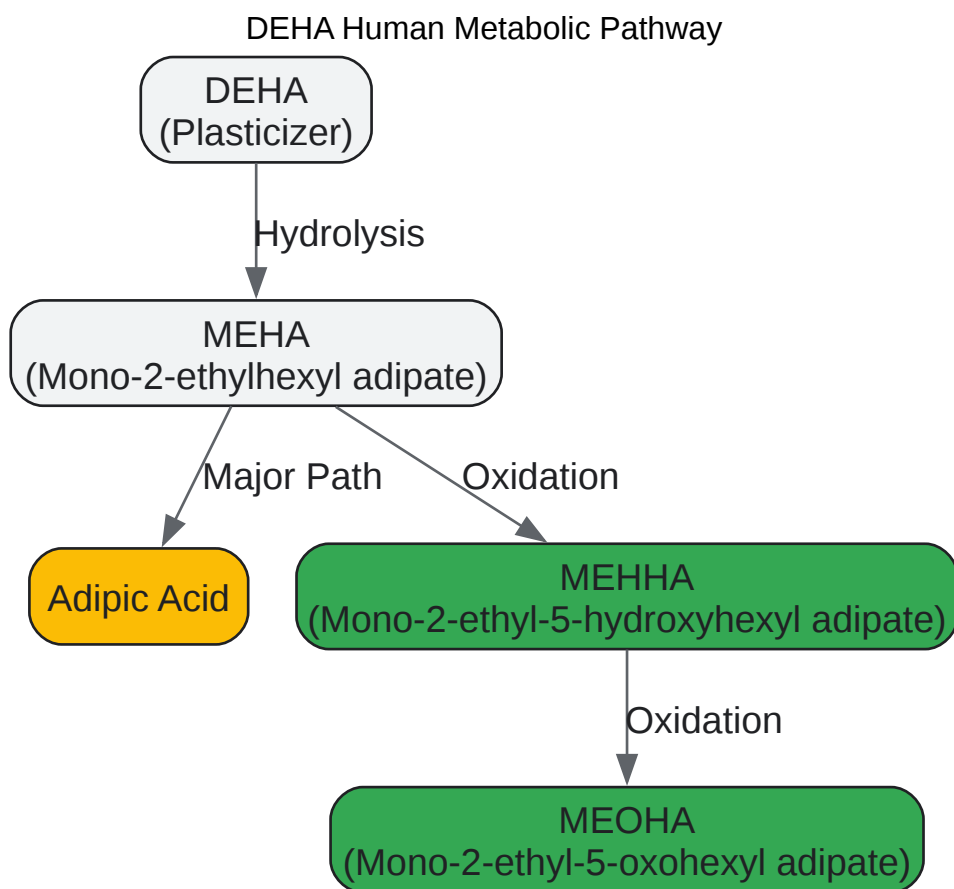
Species	Skin Microsomes Efficiency ($\text{min}^{-1} \text{mg}^{-1}$)	Skin Cytosol Efficiency ($\text{min}^{-1} \text{mg}^{-1}$)
Human	1.3 - 4.2	2.4 - 67
Minipig	1.2 - 4.2	18 - 61
Rat	580 - 1100	80 - 100

Source: *Comparative Study, Pharm Res. 2006 [1]*

This data shows rat skin esterase efficiency is **two to three orders of magnitude higher** than human and minipig skin in microsomes. Human and minipig skin fractions show very similar kinetics, supporting the use of minipigs as a valuable model for human skin metabolism [1].

Metabolic Pathway of a Common Adipate Ester

The diagram below outlines the primary metabolic pathway for Di-2-ethylhexyl adipate (DEHA), a common plasticizer, in humans. This is based on *in vitro* studies with human liver microsomes [2].



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The key steps are:

- **Hydrolysis:** DEHA is first hydrolyzed into its mono-ester metabolite, **MEHA** [2].
- **Further Metabolism:** MEHA can be processed via two main routes [2]:
 - **Further Hydrolysis** to form **Adipic Acid**, the major urinary metabolite.
 - **Oxidation** to form specific oxidative metabolites like **MEHHA** and **MEOHA**.

Key Experimental Protocols

The comparative data on skin esterases was generated using these methods [1]:

- **Substrates:** Naphthyl acetate and para-nitrophenyl acetate as prototypical carboxylesterase substrates.
- **Sample Types:** Skin, plasma, and liver fractions (microsomes and cytosol).
- **Analysis:** Reaction products were monitored using **High-Performance Liquid Chromatography (HPLC)** with ultraviolet (UV) analysis.

For the DEHA pathway [2]:

- **In Vitro Incubation:** DEHA and its metabolite MEHA were incubated with **pooled human liver microsomes**.
- **Metabolite Identification:** Metabolites were identified using **online solid-phase extraction** coupled with **HPLC and mass spectrometry**.

Interpretation for Research

- **Choose Minipigs Over Rats:** For preclinical development of topical drugs containing ester functional groups, minipig skin is a superior model to rat skin for predicting human metabolism [1].
- **Monitor Specific Metabolites:** For human biomonitoring of DEHA exposure, **adipic acid** is the most abundant urinary biomarker. The oxidative metabolites (MEHHA, MEOHA) are more specific to DEHA but are minor, potentially limiting their use to highly exposed populations [2].

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References

1. Comparison of Skin Esterase Activities From Different ... [pubmed.ncbi.nlm.nih.gov]
2. In Vitro Metabolites of Di-2-ethylhexyl Adipate (DEHA) as ... [pmc.ncbi.nlm.nih.gov]

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